

Stability and Storage of Azinphos-ethyl D10: A Technical Guide

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Compound of Interest

Compound Name: Azinphos-ethyl D10

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Azinphos-ethyl D10**, a deuterated internal standard crucial for the accurate quantification of Azinphos-ethyl in various matrices. Due to the limited availability of specific stability data for the deuterated form, this guide incorporates information from its non-deuterated analogue, Azinphos-ethyl, to infer stability characteristics and provide best-practice recommendations for its handling and storage.

Chemical Identity and Properties

Property	Value
Chemical Name	O,O-Di(ethyl-d5) S-(4-oxo-3H-1,2,3-benzotriazin-3-yl)methyl dithiophosphate
Synonyms	Azinphos-ethyl D10, Azinphos Ethyl D10 (di(ethyl D5))
Molecular Formula	C ₁₂ H ₆ D ₁₀ N ₃ O ₃ PS ₂
Appearance	Colorless to off-white solid

Recommended Storage Conditions

Proper storage is paramount to maintain the integrity and concentration of **Azinphos-ethyl D10** standards. The following conditions are recommended by various suppliers and are considered best practice.

Parameter	Recommendation	Source
Temperature	+4°C for neat material.[1] Solutions may require colder temperatures, such as -18°C.	LGC Standards
Ambient (>5 °C) for the non-deuterated form.	AccuStandard	
2-10°C for standard solutions.	Fujifilm Wako	
Container	Store in the original, tightly sealed container to prevent solvent evaporation and contamination.	New Jersey Department of Health
Light Exposure	Store protected from light, as photodegradation is a known degradation pathway for Azinphos-ethyl.	
Atmosphere	Store in a well-ventilated area.	New Jersey Department of Health

Stability Profile

Detailed quantitative stability studies on **Azinphos-ethyl D10** are not readily available in the public domain. However, the stability of the non-deuterated Azinphos-ethyl provides significant insights into the potential degradation pathways and influential factors.

pH and Hydrolysis

Azinphos-ethyl is known to be susceptible to hydrolysis, particularly under alkaline conditions. It is relatively stable in acidic media.[2] Therefore, it is crucial to avoid contact with strong bases such as sodium hydroxide and potassium hydroxide.[3] The deuteration in the ethyl groups is

not expected to significantly alter the susceptibility of the ester and thio-phosphate linkages to hydrolysis.

Thermostability

Azinphos-ethyl is considered to be thermo-stable under recommended storage conditions.^[2] However, elevated temperatures can accelerate degradation processes.

Photostability

Photodegradation has been identified as a significant degradation pathway for Azinphos-ethyl in aqueous solutions. Exposure to light, especially UV radiation, can lead to the breakdown of the molecule. Therefore, it is imperative to store **Azinphos-ethyl D10**, both in its neat form and in solution, in amber vials or otherwise protected from light.

Experimental Protocols: A General Guideline for Stability Assessment

For laboratories wishing to perform their own stability studies on **Azinphos-ethyl D10**, the following general protocol, based on established guidelines for chemical reference standards, can be adapted.

Objective

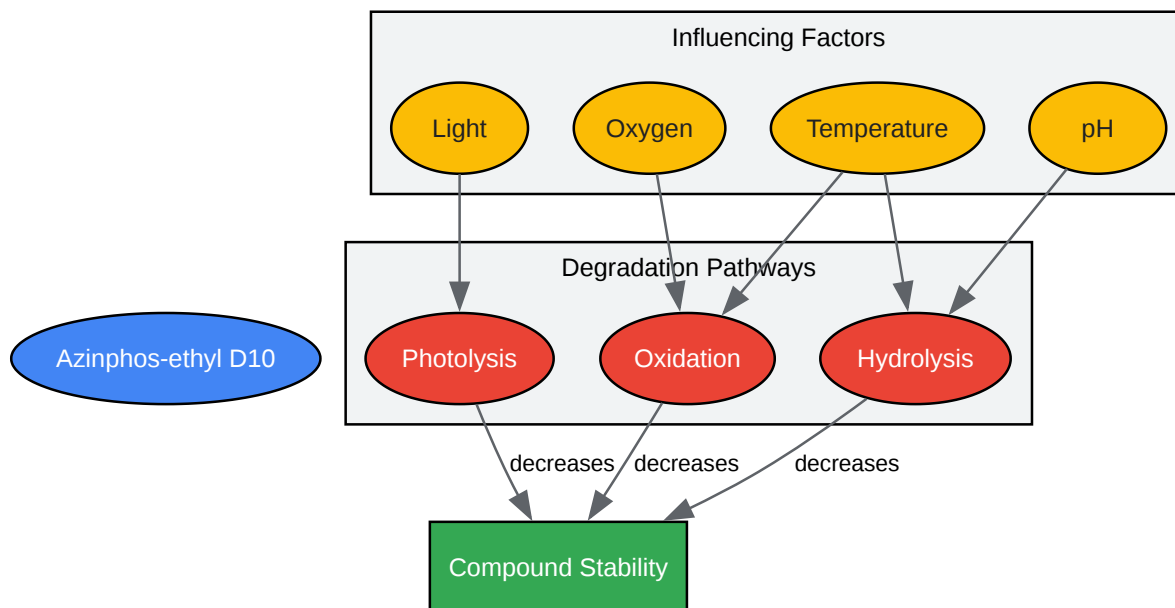
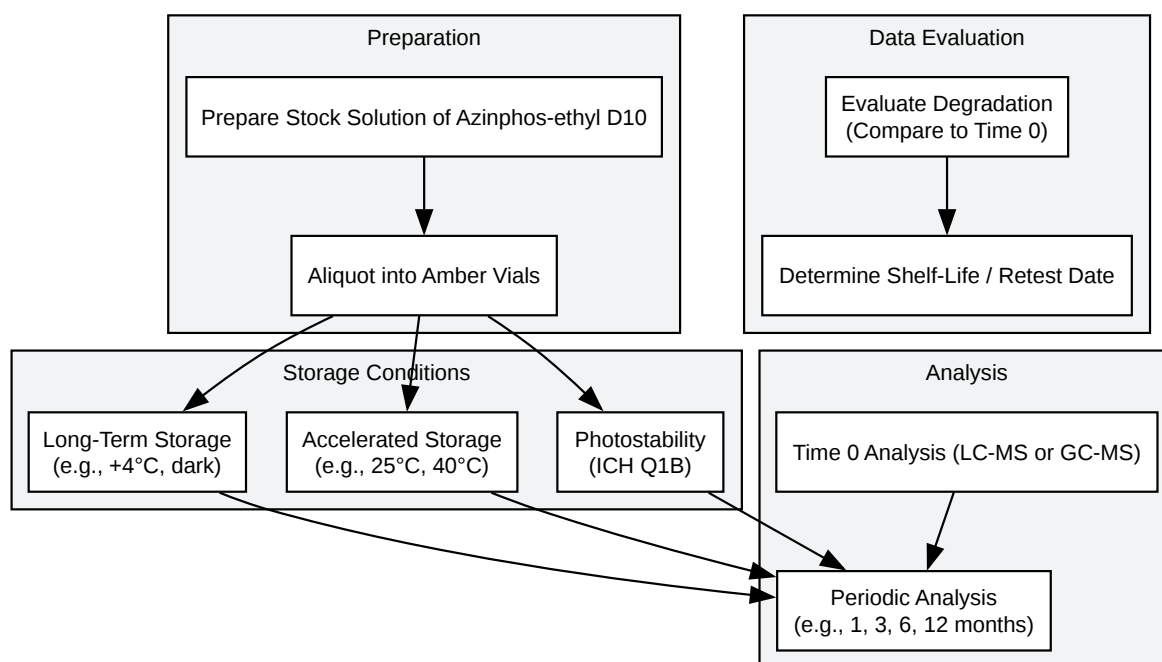
To determine the long-term stability of **Azinphos-ethyl D10** under defined storage conditions and its short-term stability under simulated stress conditions (e.g., exposure to light, elevated temperature).

Materials

- **Azinphos-ethyl D10** reference standard
- High-purity solvent (e.g., acetone, acetonitrile, or other solvent in which the standard is soluble and stable)
- Amber glass vials with PTFE-lined caps
- Calibrated analytical balance

- High-performance liquid chromatograph with a suitable detector (e.g., UV or mass spectrometer) or a gas chromatograph with a mass spectrometer (GC-MS).
- Controlled environment chambers (for temperature and humidity control)
- Photostability chamber

Experimental Workflow



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References

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- 3. Deuterated internal standards for gas chromatographic-mass spectrometric analysis of polar organophosphorus pesticides in water samples - PubMed [pubmed.ncbi.nlm.nih.gov]
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